

interpreting AVN-101 hydrochloride multi-target binding data

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Compound of Interest

Compound Name: AVN-101 hydrochloride

Cat. No.: B605702

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Technical Support Center: AVN-101 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **AVN-101 hydrochloride**. Here you will find multi-target binding data, experimental protocols, and answers to frequently asked questions to facilitate your research.

Multi-Target Binding Affinity of AVN-101 Hydrochloride

AVN-101 hydrochloride is a multi-modal receptor antagonist with high affinity for a range of serotonin (5-HT), histamine, and adrenergic receptors.^{[1][2][3][4]} The compound is a potent 5-HT₇ receptor antagonist.^{[1][2][3]} It also demonstrates significant affinity for several other 5-HT receptor subtypes, including 5-HT_{2A}, 5-HT_{2C}, and 5-HT₆.^{[5][6][7]} Furthermore, **AVN-101 hydrochloride** interacts with histamine H₁ and various adrenergic α_2 receptors.^{[1][2][3]}

The binding affinities (K_i) of **AVN-101 hydrochloride** for its primary targets are summarized in the table below. This data is crucial for interpreting experimental results and understanding the compound's polypharmacological profile.

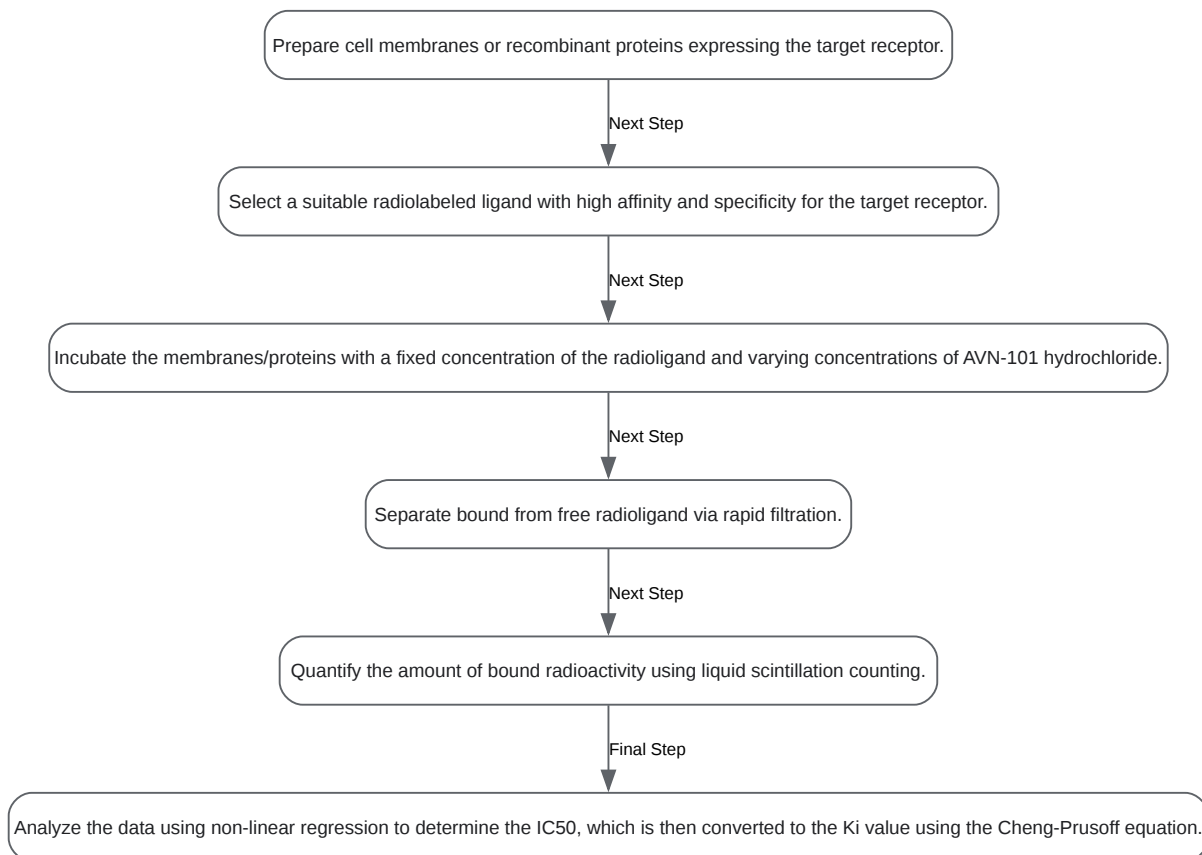
Target Receptor	Ki Value
Serotonin Receptors	
5-HT7	153 pM[1][2][5][6][7]
5-HT2C	1.17 nM[2][5][6][7]
5-HT2A	1.56 nM[2][5][6][7]
5-HT6	2.04 nM[2][5][6][7]
5-HT2B	10.6 nM[2]
5-HT5A	20.8 nM[2]
5-HT1A	>30 nM[2]
Histamine Receptors	
H1	0.58 nM[1][2][3][5][7]
H2	89 nM[2][5][7]
H3	Inactive[5][7]
Adrenergic Receptors	
α 2A	0.41 nM[1][2][3]
α 2B	1.77 nM[8]
α 2C	3.55 nM[8]

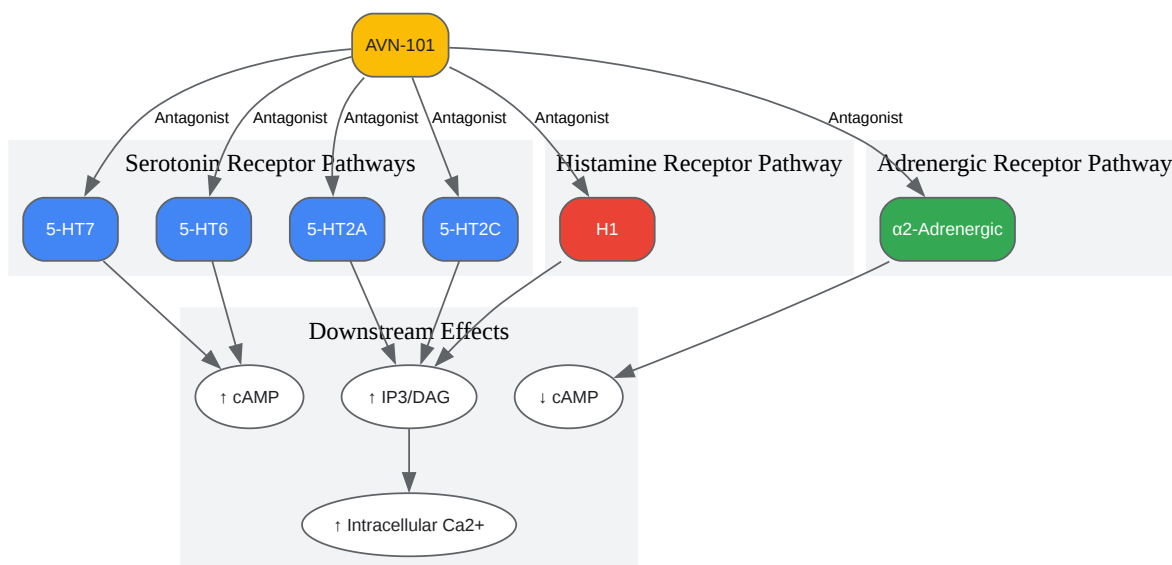
Experimental Protocols

The binding affinity of **AVN-101 hydrochloride** is typically determined using competitive radioligand binding assays. While specific laboratory protocols may vary, the general methodology is outlined below.

General Radioligand Binding Assay Protocol

This protocol provides a general workflow for determining the binding affinity of **AVN-101 hydrochloride** for a specific receptor.





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References

- 1. AVN-101: A Multi-Target Drug Candidate for the Treatment of CNS Disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. AVN-101: A Multi-Target Drug Candidate for the Treatment of CNS Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. AVN-101 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. AVN-101 (hydrochloride) - MedChem Express [bioscience.co.uk]
- 7. medchemexpress.com [medchemexpress.com]
- 8. caymanchem.com [caymanchem.com]
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Address: 3281 E Guasti Rd

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